

thioridazine metastatic inhibition in vivo validation

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Compound Focus: Thioridazine Hydrochloride

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In Vivo Anti-Metastatic Efficacy of Thioridazine

Cancer Model	Treatment Groups	Effect on Primary Tumor	Effect on Metastasis	Proposed Mechanism of Action
Triple-Negative Breast Cancer (TNBC) [1]	Thioridazine hydrochloride (Thi-hyd) monotherapy	63.73% inhibition in tumor weight	72.58% inhibition rate of spontaneous lung metastasis	Inhibits PI3K/AKT pathway; induces G0/G1 cell cycle arrest and apoptosis [1]
Triple-Negative Breast Cancer (TNBC) [2]	Thioridazine (THZ) + Carboplatin (CBP) combination	Significant inhibition of tumor growth	Marked inhibition of lung metastasis	Synergistic effect; targets CSCs; suppresses PI3K/AKT/mTOR and induces ER stress [2]
Hepatocellular Carcinoma (HCC) [3]	Thioridazine (THIO) monotherapy	Decreased tumorigenesis capacity in mice	Inhibits cell migration and epithelial-mesenchymal transition (EMT)	Suppresses stemness genes (CD133, OCT4); modulates dopamine receptors [3]

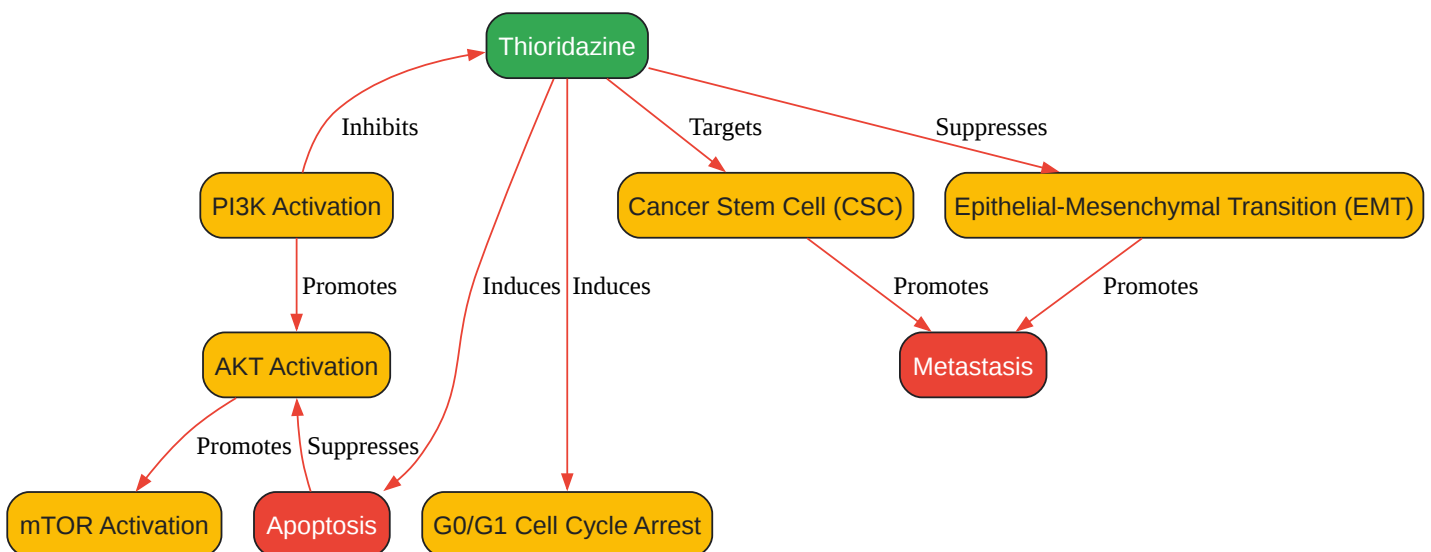
Experimental Models & Key Methodologies

The validity of these findings is supported by robust in vivo models and detailed experimental protocols.

- **Animal and Cell Models:** The most common model for metastatic TNBC is the mouse model implanted with **4T1 cells**, which readily metastasize to the lungs [1] [2]. For Hepatocellular Carcinoma (HCC), studies use lines like **LM3** and **Huh7** in xenograft models on nude mice [3].
- **Treatment Protocols:** In vivo, Thioridazine is often dissolved in a vehicle of **ethanol/Cremophor EL/saline** (12.5:12.5:75) for administration [1].
- **Metastasis Assessment:** The primary method for quantifying metastasis is counting **lung metastatic nodules** after sacrifice, with tissues processed for **H&E staining** for histological confirmation [1] [2].
- **Mechanistic Analysis:** **Immunohistochemistry (IHC)** and **Western blotting** on tumor tissues are standard for analyzing changes in protein expression related to proliferation (Ki67), apoptosis (cleaved caspase-3), and key signaling pathways (p-AKT, p-PI3K) [1] [2].

Mechanism of Action Signaling Pathway

The anti-metastatic effect of Thioridazine is multi-faceted, as shown in the following pathway.



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Research Context and Considerations

- **Focus on Preclinical Data:** The findings are from animal models; efficacy and safety in humans are not yet established.
- **Overcoming Metastasis Challenges:** This research aligns with a growing focus on developing specific anti-metastatic drugs, a major challenge in oncology [4].
- **Advanced Metastasis Models:** Emerging tools like **microfluidic "metastasis-on-chip" assays** are being developed for high-throughput drug screening, which could future validation of anti-metastatic agents [5].

The collective evidence strongly suggests that thioridazine is a promising repurposed drug candidate for inhibiting metastasis, particularly for aggressive cancers like TNBC.

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